

Safeguarding Your Research: A Comprehensive Guide to Handling Reactive Green 19

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Reactive Green 19*

Cat. No.: *B12382097*

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when working with reactive chemical compounds. This guide provides essential, immediate safety and logistical information for the handling and disposal of **Reactive Green 19**, a dye that requires careful management to mitigate potential hazards. By adhering to these procedural steps, you can maintain a safe laboratory environment while advancing your critical research.

Reactive Green 19 is classified as a hazardous substance that can cause irritation to the skin, eyes, and respiratory tract.^{[1][2][3]} Inhalation of dust may lead to sensitization, and the principal routes of exposure are through skin contact, absorption, and inhalation of dust.^{[1][2]} Therefore, strict adherence to safety protocols is essential.

Key Safety and Physical Properties

A summary of the critical safety and physical data for **Reactive Green 19** is provided below to inform your risk assessment and handling procedures.

Parameter	Value	Source
Exposure Limits		
Total Inhalable Dust	< 10 mg/m ³ (8-hour TWA)	[2]
Total Respirable Dust	< 5 mg/m ³ (8-hour TWA)	[2]
Physical Properties		
Appearance	Dark green or black powder	[4]
Solubility in Water	65 g/L at 50°C	[4]
Toxicological Data		
Oral LD50 (Rat)	> 2000 mg/kg (for similar products)	[2]

Operational Protocol: Handling Reactive Green 19

Following a systematic workflow is crucial for minimizing exposure and ensuring safety. The following protocol outlines the step-by-step process for safely handling **Reactive Green 19** in a laboratory setting.

1. Preparation and Engineering Controls:

- Ventilation: Always handle **Reactive Green 19** in a well-ventilated area.[1] For procedures that may generate dust, vapors, or aerosols, a chemical fume hood or a glove box is required.[5][6]
- Emergency Equipment: Ensure that an eyewash station and a safety shower are readily accessible in the immediate work area.[7]

2. Personal Protective Equipment (PPE):

- Before handling the compound, don the appropriate PPE. This is the most critical barrier between you and the chemical.

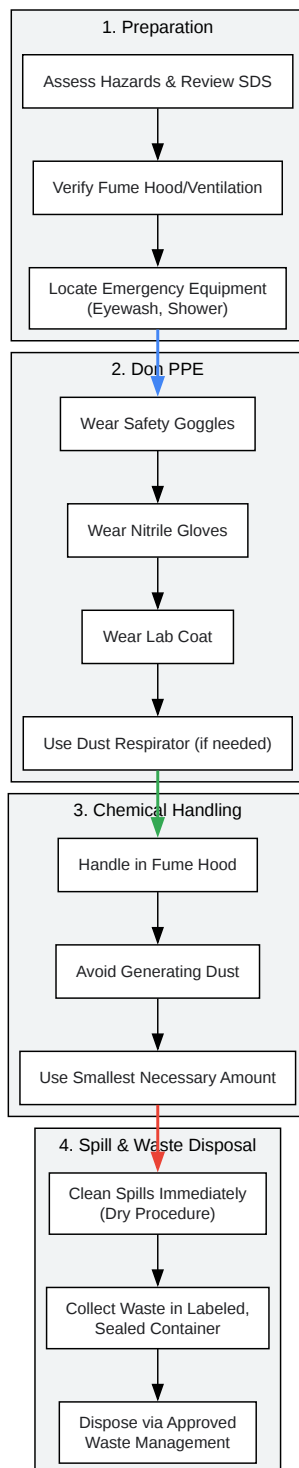
- Eye Protection: Wear chemical safety goggles with side shields.[1] Contact lenses can absorb irritants and should be avoided.[1]
- Hand Protection: Wear chemical-resistant gloves, such as nitrile gloves.[1][8] Always inspect gloves for tears or holes before use.[8]
- Body Protection: A lab coat or impervious protective overalls must be worn to protect the skin.[1][8] Ensure it covers you to your knees.[8]
- Respiratory Protection: If there is a risk of inhaling dust, a NIOSH-approved particulate respirator should be used.[1][7][9]

3. Handling the Compound:

- Avoid Dust Formation: Handle the powder carefully to avoid generating dust.[1] Use dry clean-up procedures for any spills.[1]
- Personal Hygiene: Do not eat, drink, or smoke in the handling area.[1][7] Wash hands thoroughly after handling the compound, even if gloves were worn.[3]
- Static Discharge: Be aware that dry dust can be charged electrostatically. Grounding and bonding of powder handling equipment may be necessary to prevent the build-up of electrostatic charge, which can be an ignition source.[1]

Workflow for Safe Handling of Reactive Green 19

Workflow for Safe Handling of Reactive Green 19



[Click to download full resolution via product page](#)

Caption: A procedural flowchart for the safe handling of **Reactive Green 19**.

Disposal Plan: Managing Spills and Waste

Proper disposal is a critical final step in the safe handling of **Reactive Green 19**. All waste must be managed in accordance with local, state, and federal regulations.[\[1\]](#)

Minor Spills:

- Immediately clean up all spills to avoid dust generation.[\[1\]](#)
- Wear the appropriate PPE, including impervious gloves and safety glasses.[\[1\]](#)
- Use dry clean-up procedures. Sweep or vacuum up the spilled material. If vacuuming, use an explosion-proof machine that is properly grounded.[\[1\]](#)
- Place the spilled material into a clean, dry, sealable, and properly labeled container for disposal.[\[1\]](#)

Major Spills:

- Evacuate the area and move upwind.[\[1\]](#)
- Alert emergency responders and inform them of the location and nature of the hazard.[\[1\]](#)
- Control personal contact by using the recommended protective equipment and a dust respirator.[\[1\]](#)
- Prevent the spillage from entering drains, sewers, or water courses.[\[1\]](#)
- Contain and recover the product wherever possible, then place it in labeled containers for disposal.[\[1\]](#)

Waste Disposal:

- Collect all waste containing **Reactive Green 19** in a clearly labeled, sealed container.
- Consult your institution's Environmental Health and Safety (EHS) office for specific guidance on hazardous waste pickup and disposal procedures.[\[10\]](#)

- Incineration at an approved site may be a suitable disposal method, but this must be confirmed with your waste management authority.^[1]
- Do not dispose of **Reactive Green 19** down the drain or in regular trash.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. datasheets.scbt.com [datasheets.scbt.com]
- 2. dyespigments.net [dyespigments.net]
- 3. Reactive Dye Green SDS (Safety Data Sheet) | Flinn Scientific [flinnsci.com]
- 4. C.I. Reactive Green 19 [chembk.com]
- 5. chemicals.co.uk [chemicals.co.uk]
- 6. Pro-Handling of Reactive Chemicals — Policy and Procedure Library [louisville.edu]
- 7. moore-college-files.s3.amazonaws.com [moore-college-files.s3.amazonaws.com]
- 8. research.uga.edu [research.uga.edu]
- 9. img.ssw.com [img.ssw.com]
- 10. purdue.edu [purdue.edu]
- To cite this document: BenchChem. [Safeguarding Your Research: A Comprehensive Guide to Handling Reactive Green 19]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12382097#personal-protective-equipment-for-handling-reactive-green-19]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com